

Introduction: Navigating the Chemistry of a Novel Quinoline Intermediate

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Compound of Interest

Compound Name: *6-Bromo-2-ethoxy-4-methylquinoline*

CAS No.: *1187385-61-0*

Cat. No.: *B1373296*

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6-Bromo-2-ethoxy-4-methylquinoline is a substituted quinoline derivative, a class of heterocyclic compounds central to the development of numerous pharmacologically active agents.[1] While specific literature on this exact molecule is sparse, its structural architecture—featuring a bromo-substituted quinoline core—suggests its utility as a versatile intermediate in synthetic chemistry and drug discovery programs.[2][3] The quinoline scaffold is known for its broad biological activities, and functionalized analogs like this are key building blocks for new chemical entities.

The presence of the brominated quinoline ring system necessitates a robust and informed approach to laboratory safety. The toxicological profile of related bromo-quinolines and quinoline itself indicates potential for significant health hazards.[4][5] This guide provides a comprehensive framework for the safe handling, storage, and disposal of **6-Bromo-2-ethoxy-4-methylquinoline**, grounded in the established safety profiles of its structural analogs. It is designed for researchers and drug development professionals who will be handling this or similar compounds.

Hazard Identification and Risk Assessment: An Analog-Based Approach

As no specific Material Safety Data Sheet (MSDS) is currently available for **6-Bromo-2-ethoxy-4-methylquinoline**, a comprehensive risk assessment has been formulated based on aggregated data from closely related structural analogs. The primary hazards are consistently identified across various bromo-quinoline derivatives.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Inferred GHS Classification

The following Globally Harmonized System (GHS) classifications are inferred from compounds such as 6-Bromoquinoline, 6-Bromo-2-methylquinoline, and 6-Bromo-4-methylquinoline.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [6] [7] [8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [4] [6] [7] [8]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation [4] [6] [7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [4] [7] [8]

Signal Word:Warning[\[4\]](#)[\[6\]](#)

Toxicological Profile Summary

- Acute Effects: The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion. The compound is presumed to be harmful if swallowed, inhaled, or absorbed through the skin.[\[6\]](#)
- Inhalation: Vapors or dusts may cause respiratory tract irritation.[\[4\]](#)[\[7\]](#) Symptoms can include coughing and shortness of breath.

- Skin Contact: Causes skin irritation, characterized by redness and pain.[4][6] Prolonged contact may lead to more severe effects.
- Eye Contact: Causes serious eye irritation.[4][6] Direct contact can result in pain, redness, and potential damage if not promptly addressed.
- Ingestion: Harmful if swallowed.[6][7] May cause gastrointestinal irritation.

Physicochemical and Reactivity Hazards

- Reactivity: The compound is incompatible with strong oxidizing agents.[4] Hazardous decomposition products under fire conditions include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[4]
- Flammability: While quinoline itself is a combustible liquid, substituted solid derivatives generally have a higher flash point and are not considered significant fire risks under standard laboratory conditions.[4][9] However, containers may burn if exposed to fire.[10]

Engineering Controls and Personal Protective Equipment (PPE): A System of Proactive Protection

A multi-layered approach to exposure control is mandatory. The causality behind these recommendations is to minimize any potential contact with the compound.

- Primary Engineering Control (Ventilation): All handling of **6-Bromo-2-ethoxy-4-methylquinoline**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood.[5][11] This is the most critical step in preventing inhalation of dusts or vapors.
- Personal Protective Equipment (PPE) Ensemble:
 - Eye and Face Protection: Chemical safety goggles with side shields or a full-face shield are required.[12][13] Standard safety glasses are insufficient as they do not protect against splashes.
 - Hand Protection: Chemically resistant gloves, such as nitrile rubber, must be worn.[13][14] Gloves should be inspected for integrity before each use and removed using the proper

technique to avoid skin contact.[\[14\]](#) Dispose of contaminated gloves immediately.

- Skin and Body Protection: A laboratory coat is mandatory.[\[11\]](#) For larger quantities or tasks with a higher risk of spillage, a chemically resistant apron should be worn over the lab coat.
- Respiratory Protection: If for any reason work must be conducted outside of a fume hood (e.g., large-scale transfer), a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.[\[13\]](#)

Standard Operating Procedures (SOPs): Ensuring Methodical Safety

Adherence to validated protocols is the cornerstone of laboratory safety. These procedures are designed to be self-validating by minimizing risk at each step.

Protocol for Weighing and Handling

- Preparation: Don the complete PPE ensemble (safety goggles, nitrile gloves, lab coat).
- Work Area: Ensure the chemical fume hood sash is at the appropriate working height. Place all necessary equipment (spatulas, weigh boats, containers) inside the hood before introducing the compound.
- Aliquotting: Carefully transfer the required amount of the solid compound from the stock bottle to a tared weigh boat or container. Use a spatula for the transfer. Avoid any actions that could generate dust.
- Closure: Securely cap the stock bottle immediately after use.
- Cleanup: Wipe down the spatula and any surfaces inside the fume hood with a solvent-dampened cloth (e.g., ethanol or isopropanol). Place the used cloth in a designated solid hazardous waste container.
- Hand Hygiene: After completing the task and removing gloves, wash hands thoroughly with soap and water.[\[14\]](#)

Protocol for Storage

- Container: Store the compound in a tightly sealed, clearly labeled container.[4][6]
- Location: Keep the container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials like strong oxidizing agents.[6][15]
- Access: Store in a locked cabinet or area with restricted access to authorized personnel only.[4][6]

Protocol for Waste Disposal

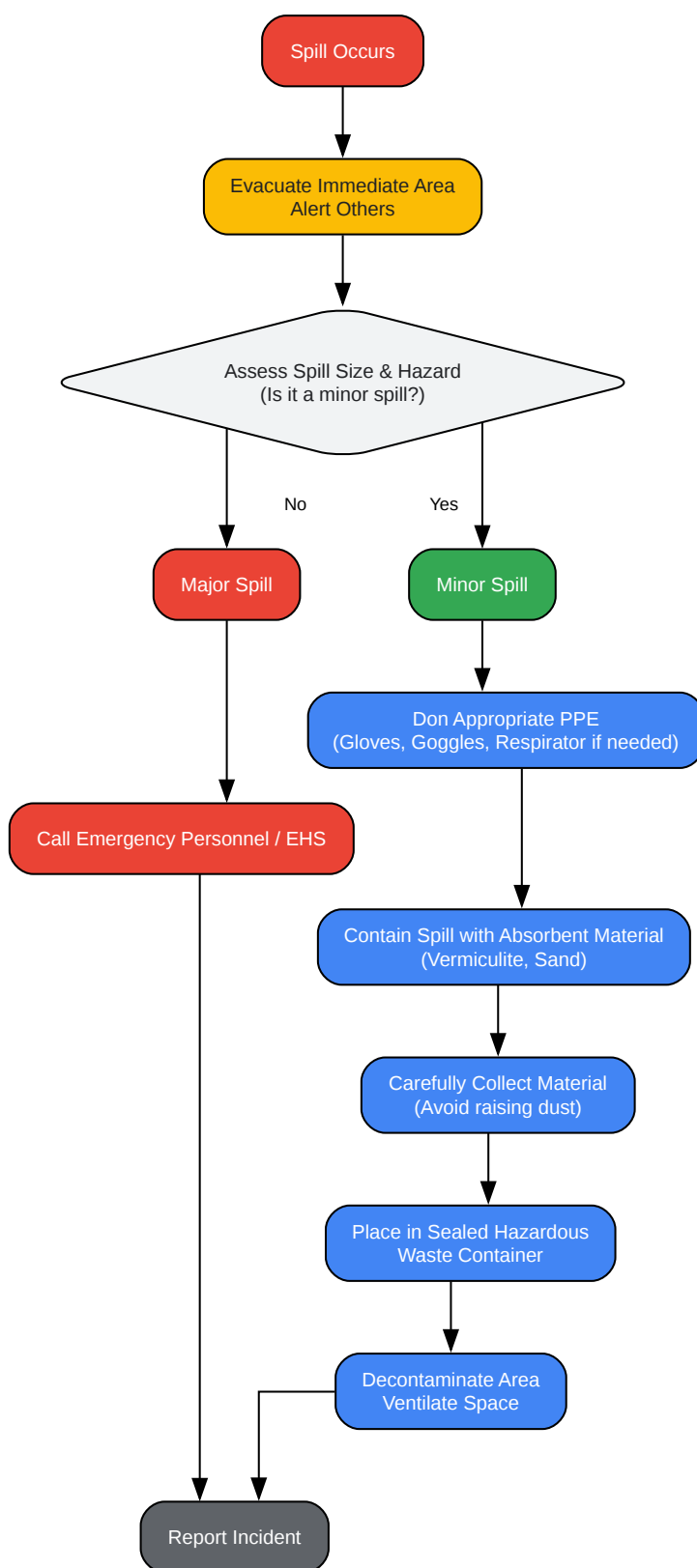
- Classification: All waste containing **6-Bromo-2-ethoxy-4-methylquinoline**, including empty containers, contaminated gloves, and cleanup materials, must be treated as hazardous waste.[4][9]
- Containment:
 - Solid Waste: Place contaminated solids (gloves, weigh paper, etc.) in a designated, sealed, and labeled hazardous waste container.[9]
 - Liquid Waste: Collect solutions containing the compound in a labeled, sealed hazardous waste container. Do not pour down the drain.[5]
- Disposal: Dispose of all waste through an approved environmental health and safety program, following all local and national regulations.[4][16]

Emergency Procedures: A Validated Response Plan

Immediate and correct response to an emergency is critical. All laboratory personnel must be familiar with these procedures and the location of safety equipment.

Spill Response

In the event of a spill, follow the workflow below. The primary objective is to contain the spill and decontaminate the area without exposing personnel.



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Caption: Workflow for responding to a chemical spill.

Detailed Spill Cleanup Steps (Minor Spill):

- Ensure the area is well-ventilated (fume hood).[9]
- Cover the spill with an inert absorbent material like vermiculite, dry sand, or earth.[9]
- Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[15]
- Clean the spill area with a cloth dampened with a suitable solvent, and place the cloth in the hazardous waste container.
- Wash the area with soap and water.

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If they feel unwell or have difficulty breathing, call a poison center or doctor.[4][6]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[4][12]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes, holding the eyelids open.[4][6] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Call a poison center or doctor if the person feels unwell.[6]

Physicochemical Data for Safety Assessment

The following table summarizes key physical and chemical properties, with some values estimated based on the core structure and common analogs.

Property	Value	Source/Rationale
Molecular Formula	C12H12BrNO	(Calculated)
Molecular Weight	266.13 g/mol	(Calculated)
Physical State	Solid (Predicted)	Based on similar substituted quinolines[12]
Flash Point	> 110 °C / > 230 °F (Predicted)	Based on 6-Bromoquinoline[4]
Incompatible Materials	Strong oxidizing agents	[4]
Hazardous Decomposition	CO, CO2, NOx, Hydrogen bromide	[4]

Conclusion

While **6-Bromo-2-ethoxy-4-methylquinoline** represents a potentially valuable tool in medicinal chemistry, its safe use is paramount. The hazards associated with its bromoquinoline core—skin, eye, and respiratory irritation, along with acute toxicity—demand strict adherence to the protocols outlined in this guide. By implementing robust engineering controls, consistently using appropriate PPE, following methodical SOPs, and being prepared for emergencies, researchers can effectively mitigate the risks associated with this compound. This disciplined, safety-first approach enables the confident exploration of its synthetic potential while ensuring the well-being of laboratory personnel.

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